

# Pterocarpadiol D literature review and historical context

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pterocarpadiol D*

Cat. No.: B12398322

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## Pterocarpadiol D: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pterocarpadiol D** is a rare, naturally occurring isoflavonoid belonging to the 6a,11b-dihydroxypterocarpan class. First isolated from the twigs and leaves of *Derris robusta*, this compound represents a unique chemical scaffold with potential, yet largely unexplored, pharmacological activities. This technical guide provides a comprehensive overview of the current scientific literature on **Pterocarpadiol D**, including its historical context, isolation, structural elucidation, and a predictive assessment of its biological potential based on related compounds. The information is intended to serve as a foundational resource for researchers interested in the further investigation and development of this novel natural product.

## Historical Context and Discovery

**Pterocarpadiol D** was first reported as a novel compound isolated from *Derris robusta*, a plant species belonging to the Fabaceae family.<sup>[1][2]</sup> The discovery was part of a broader phytochemical investigation into this genus, which is known to be a rich source of flavonoids, isoflavonoids, and rotenoids.<sup>[2]</sup> While the name "Pterocarpadiol" might suggest an origin from the *Pterocarpus* genus, it is important to note that its documented natural source is *Derris*

robusta. The initial study focused on the isolation and structural characterization of **Pterocarpadiol D** and its analogs, designating them as a rare subclass of pterocarpans.[2]

## Chemical Structure and Physicochemical Properties

The structure of **Pterocarpadiol D** was elucidated through extensive spectroscopic analysis. It is characterized by a core pterocarpan skeleton with hydroxyl groups at the 6a and 11b positions.

Table 1: Physicochemical Properties of **Pterocarpadiol D**

Property	Value	Reference
Molecular Formula	$C_{16}H_{14}O_7$	[3]
Molecular Weight	318.28 g/mol	[3]
Appearance	White amorphous powder	[3]
Optical Rotation	$[\alpha]^{23}_D -476.0$ (c 0.2, MeOH)	[3]

The absolute configuration of **Pterocarpadiol D** was proposed as 6aS,11aR,11bS based on its large negative optical rotation value, a characteristic shared with related pterocarpans of known stereochemistry.[2]

## Experimental Protocols

### Isolation of Pterocarpadiol D from *Derris robusta*

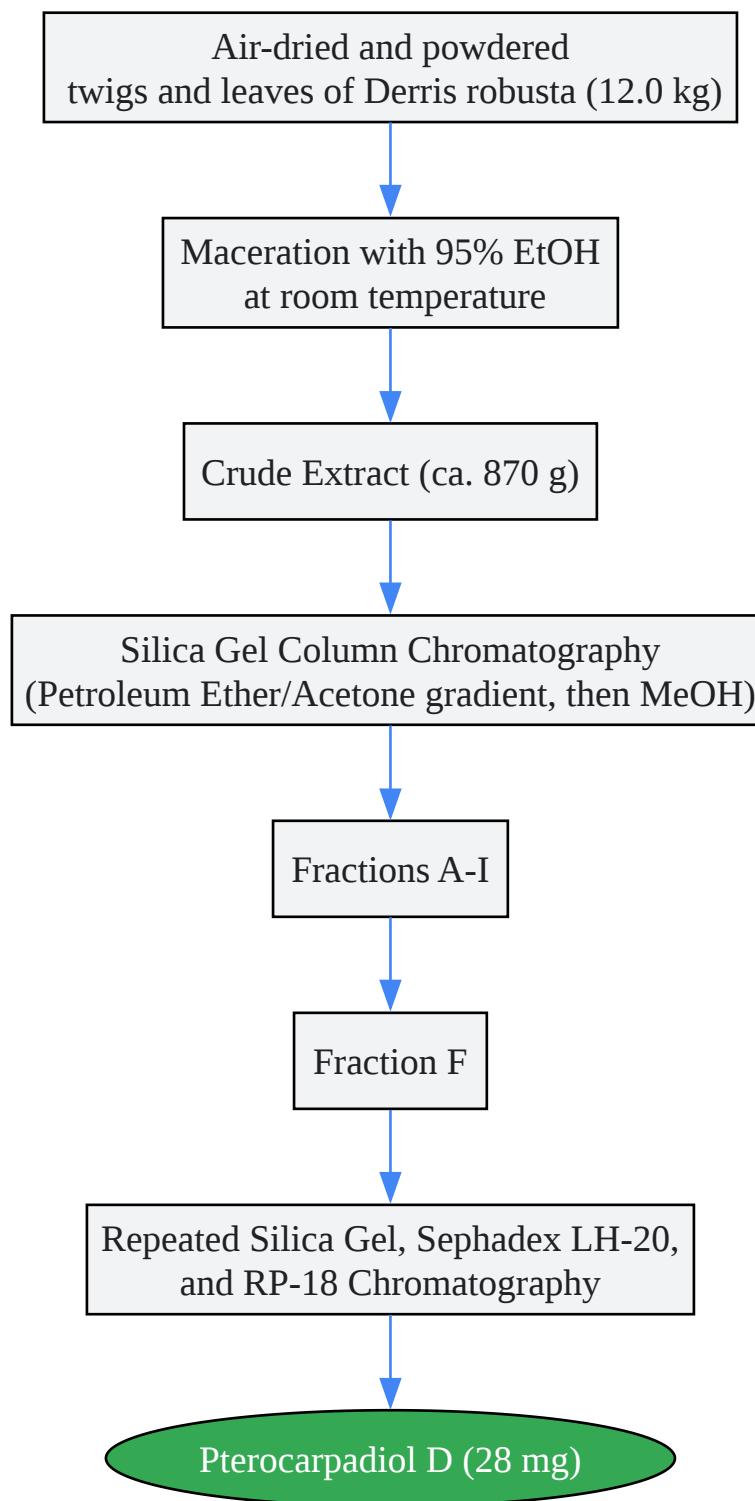
The following protocol is based on the published methodology for the isolation of **Pterocarpadiol D**.[1][2]

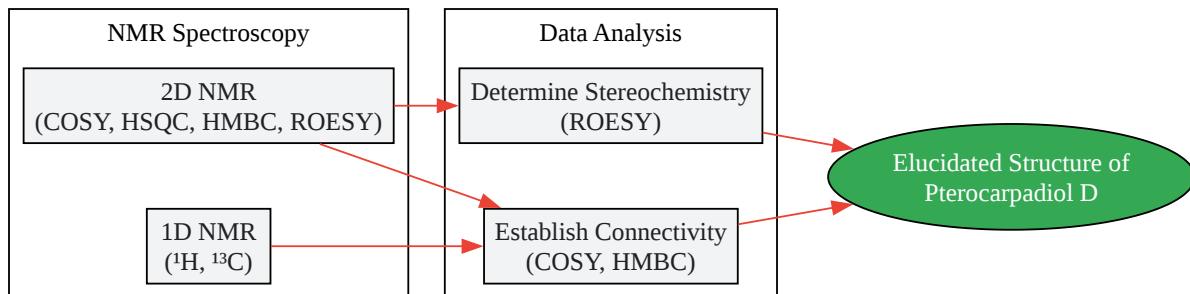
#### 1. Extraction:

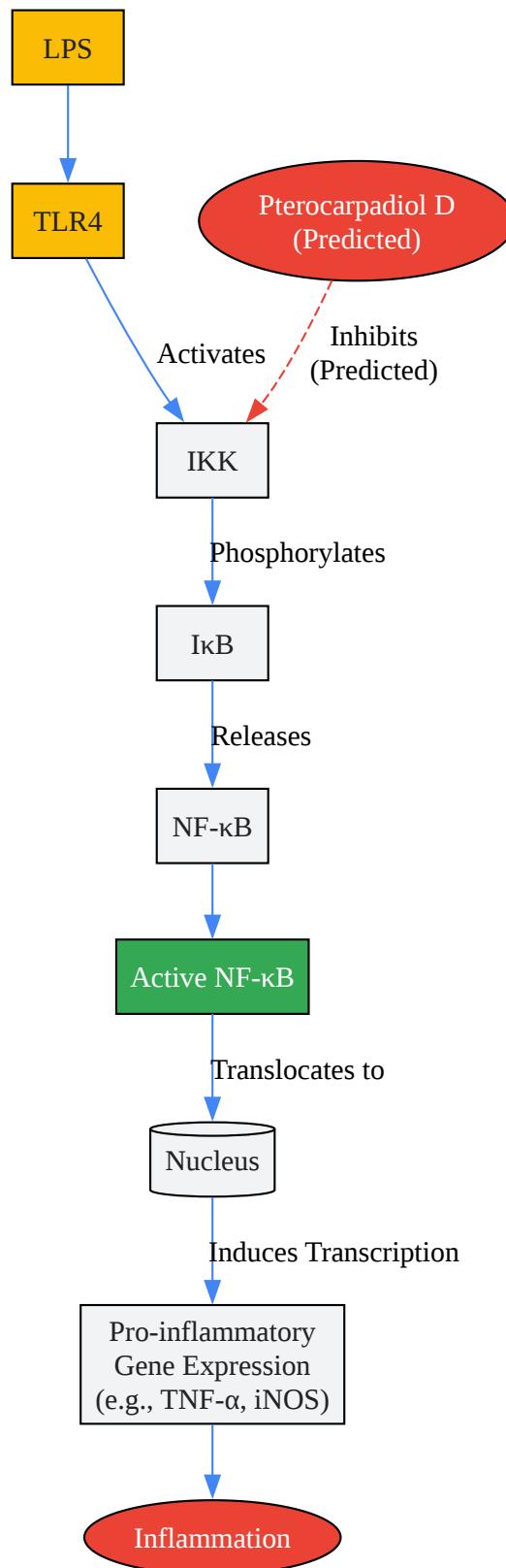
- Air-dried and powdered twigs and leaves of *Derris robusta* (12.0 kg) were extracted with 95% ethanol (EtOH) at room temperature.[1][2]
- The solvent was removed under reduced pressure to yield a crude extract (approximately 870 g).[1][2]

## 2. Chromatographic Fractionation:

- The crude extract was subjected to column chromatography on a silica gel column, eluting with a gradient of petroleum ether and acetone, followed by methanol, to yield nine primary fractions (A–I).[\[2\]](#)
- Fraction F was further subjected to repeated column chromatography on silica gel (eluent:  $\text{CHCl}_3/\text{MeOH}$ , 10:1), Sephadex LH-20 (eluent:  $\text{CHCl}_3/\text{MeOH}$ , 1:1), and RP-18 (eluent: 40%  $\text{MeOH}/\text{H}_2\text{O}$ ) to yield Pterocarpadiol A and B.[\[2\]](#)
- The remaining portion of fraction F was further purified by chromatography on silica gel (eluent:  $\text{CHCl}_3/\text{MeOH}$ , 10:1), Sephadex LH-20 (eluent:  $\text{MeOH}$ ), and RP-18 (eluent: 45%  $\text{MeOH}/\text{H}_2\text{O}$ ) to afford Pterocarpadiol C and **Pterocarpadiol D** (28 mg).[\[2\]](#)





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)